

3,4-Difluorophenyl isothiocyanate molecular weight and formula

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Compound of Interest

Compound Name: 3,4-Difluorophenyl isothiocyanate

Cat. No.: B053130

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Core Chemical Properties of 3,4-Difluorophenyl isothiocyanate

For researchers and professionals in drug development and chemical synthesis, **3,4-Difluorophenyl isothiocyanate** is a key building block. Its utility in the synthesis of pharmaceuticals and agrochemicals is well-established. This document provides the fundamental molecular data for this compound.

The molecular formula and weight are crucial for stoichiometric calculations in reaction planning and for the characterization of synthesized molecules. The data presented below is compiled from verified chemical data sources.

Parameter	Value
Molecular Formula	C ₇ H ₃ F ₂ NS[1][2][3][4][5]
Molecular Weight	171.16 g/mol [1][2]

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